

# Application Note: Solid-Phase Extraction of (E)-10-Hydroxynortriptyline from Human Plasma

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (E)-10-Hydroxynortriptyline

CAS No.: 112839-35-7

Cat. No.: B15590088

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## Abstract

This application note provides a detailed protocol for the solid-phase extraction (SPE) of **(E)-10-Hydroxynortriptyline**, the primary active metabolite of the tricyclic antidepressant nortriptyline, from human plasma. The described method utilizes a mixed-mode cation exchange and reversed-phase SPE strategy, which offers high recovery and excellent sample cleanup, making it suitable for downstream analytical techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). This document is intended for researchers, scientists, and drug development professionals involved in pharmacokinetic studies, therapeutic drug monitoring, and toxicological analysis.

## Introduction

**(E)-10-Hydroxynortriptyline** is a significant metabolite in the biotransformation of nortriptyline, a widely prescribed medication for the treatment of depression. Accurate quantification of this metabolite in biological matrices is crucial for understanding the pharmacokinetics and therapeutic efficacy of the parent drug. Solid-phase extraction is a widely adopted sample preparation technique that offers significant advantages over traditional liquid-liquid extraction,

including higher analyte recovery, reduced solvent consumption, and the potential for automation. This protocol focuses on a mixed-mode SPE approach, which combines the principles of reversed-phase and ion-exchange chromatography to achieve superior selectivity and efficiency in isolating **(E)-10-Hydroxynortriptyline** from complex biological samples like plasma.

## Physicochemical Properties of (E)-10-Hydroxynortriptyline

A thorough understanding of the analyte's physicochemical properties is fundamental to developing a robust SPE method.

| Property              | Value                              | Reference                               |
|-----------------------|------------------------------------|-----------------------------------------|
| Molecular Formula     | C <sub>19</sub> H <sub>21</sub> NO | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight      | 279.38 g/mol                       | <a href="#">[1]</a> <a href="#">[2]</a> |
| pKa (Strongest Basic) | 10.47                              | <a href="#">[1]</a>                     |
| logP                  | 3.2 - 3.4                          | <a href="#">[1]</a> <a href="#">[2]</a> |

## Experimental Protocol

This protocol is designed for the extraction of **(E)-10-Hydroxynortriptyline** from human plasma using a mixed-mode strong cation exchange and reversed-phase SPE cartridge.

Materials:

- Mixed-Mode Strong Cation Exchange (SCX) and Reversed-Phase SPE Cartridges (e.g., 30 mg/1 mL)
- Human Plasma Samples
- Methanol (HPLC Grade)
- Acetonitrile (HPLC Grade)

- Ammonium Hydroxide
- Formic Acid
- Deionized Water
- Vortex Mixer
- Centrifuge
- SPE Vacuum Manifold

Procedure:

- Sample Pre-treatment:
  - Thaw frozen human plasma samples to room temperature.
  - Vortex the plasma sample to ensure homogeneity.
  - To 1 mL of plasma, add a suitable internal standard.
  - Acidify the plasma sample by adding 100  $\mu$ L of 2% formic acid.
  - Vortex for 30 seconds.
  - Centrifuge at 4000 rpm for 10 minutes to precipitate proteins.
  - Use the supernatant for the SPE procedure.
- SPE Cartridge Conditioning:
  - Place the mixed-mode SPE cartridges on a vacuum manifold.
  - Wash the cartridges with 1 mL of methanol.
  - Equilibrate the cartridges with 1 mL of deionized water.
  - Equilibrate the cartridges with 1 mL of 100 mM phosphate buffer (pH 6.0).

- Ensure the sorbent bed does not dry out during these steps.
- Sample Loading:
  - Load the pre-treated plasma supernatant onto the conditioned SPE cartridge.
  - Apply a low vacuum to allow the sample to pass through the sorbent at a slow, steady rate (approximately 1 mL/min).
- Washing:
  - Wash the cartridge with 1 mL of 100 mM phosphate buffer (pH 6.0) to remove polar interferences.
  - Wash the cartridge with 1 mL of methanol to remove non-polar, non-basic interferences.
- Elution:
  - Elute the **(E)-10-Hydroxynortriptyline** and other basic compounds from the cartridge with 1 mL of a freshly prepared solution of 5% ammonium hydroxide in methanol.
  - Collect the eluate in a clean collection tube.
- Dry-down and Reconstitution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
  - Reconstitute the dried residue in 100 µL of the mobile phase used for the analytical method (e.g., 80:20 water:acetonitrile with 0.1% formic acid).
  - Vortex for 30 seconds to ensure complete dissolution.
  - Transfer the reconstituted sample to an autosampler vial for analysis.

## Data Presentation

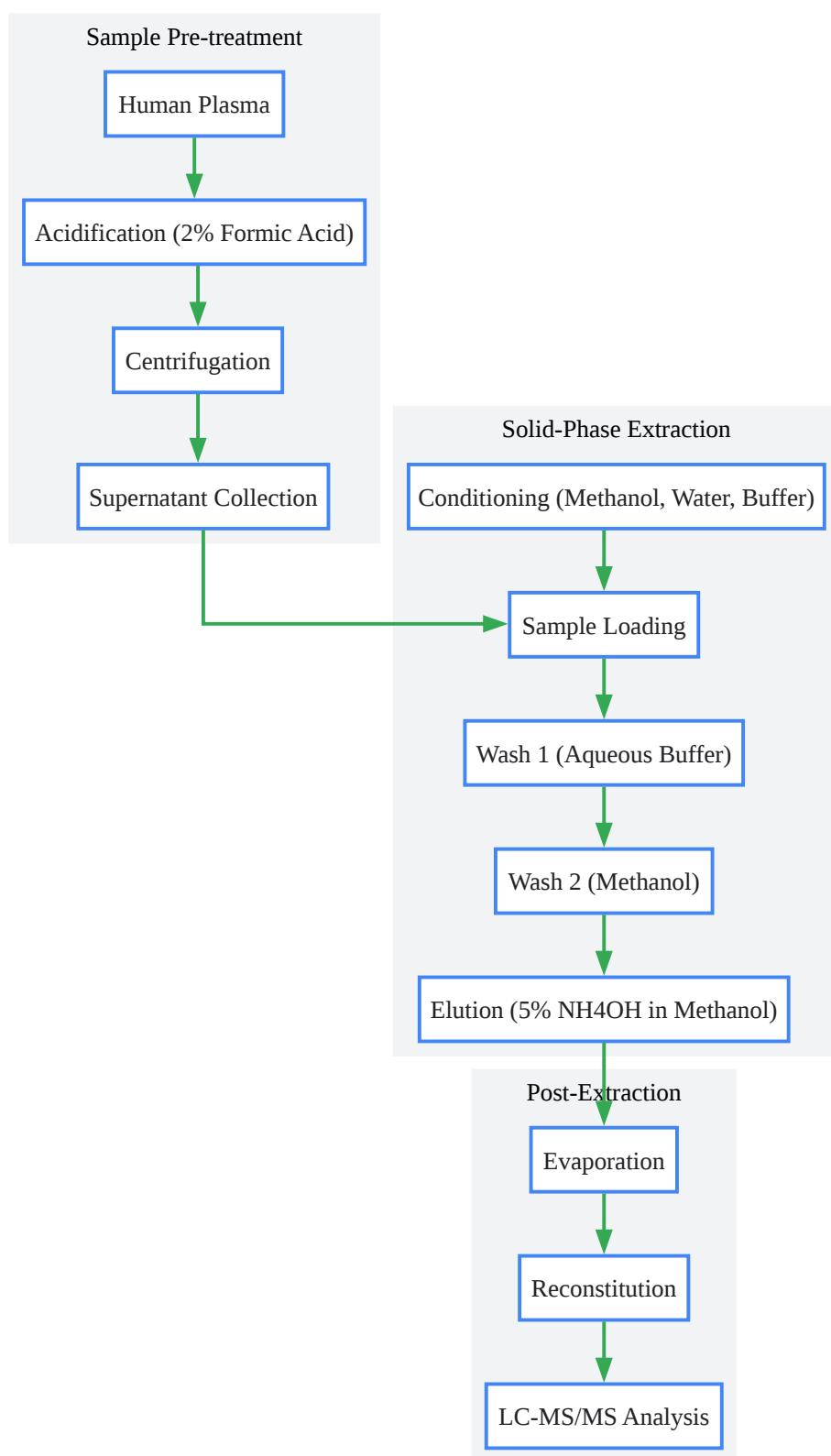
The following table summarizes the expected performance of the mixed-mode SPE protocol for the extraction of tricyclic antidepressants, including nortriptyline and its hydroxylated metabolites. While specific recovery data for **(E)-10-Hydroxynortriptyline** is not explicitly

detailed in the cited literature, the recovery for nortriptyline can be considered a reasonable surrogate due to their structural similarity.

| Analyte       | Spiked Concentration | Mean Recovery (%) | % RSD |
|---------------|----------------------|-------------------|-------|
| Nortriptyline | Low, Medium, High    | >87               | <10   |
| Amitriptyline | Low, Medium, High    | >87               | <10   |
| Imipramine    | Low, Medium, High    | >87               | <10   |
| Desipramine   | Low, Medium, High    | >87               | <10   |
| Clomipramine  | Low, Medium, High    | >87               | <10   |

Data is based on a study using Bond-Elut TCA solid-phase extraction columns for a panel of tricyclic antidepressants.[3]

## Workflow and Signaling Pathway Diagrams



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Caption: Experimental workflow for the solid-phase extraction of **(E)-10-Hydroxynortriptyline**.



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## References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. Mixed-Mode SPE Improves Extraction of Pharmaceutical Compounds from Biological Fluids [sigmaaldrich.com]
- 3. Quantitative determination of tricyclic antidepressants and their metabolites in plasma by solid-phase extraction (Bond-Elut TCA) and separation by capillary gas chromatography with nitrogen-phosphorous detection - PubMed [pubmed.ncbi.nlm.nih.gov]
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Email: [info@benchchem.com](mailto:info@benchchem.com)

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